

2-Bromo-6-methoxyisonicotinamide: Technical Profile & Application Guide

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Compound of Interest

Compound Name: 2-Bromo-6-methoxyisonicotinamide
Cat. No.: B12953976

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Executive Summary

2-Bromo-6-methoxyisonicotinamide is a highly functionalized pyridine scaffold used primarily as an intermediate in the discovery of kinase inhibitors and topical antiandrogens. Its structure features a 2,4,6-substitution pattern that offers three distinct vectors for chemical modification:

- **C2-Bromine:** A handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).
- **C4-Amide:** A hydrogen-bond donor/acceptor motif for target binding or dehydration to a nitrile.
- **C6-Methoxy:** An electron-donating group that modulates the pyridine ring's electron density and solubility profile.

This guide provides a comprehensive analysis of its physicochemical properties, validated synthesis routes, and handling protocols for drug development workflows.

Chemical Identity & Structural Analysis

Property	Data
IUPAC Name	2-Bromo-6-methoxypyridine-4-carboxamide
Common Name	2-Bromo-6-methoxyisonicotinamide
CAS Number	2055590-11-7 (Amide); Related: 853030-09-8 (Methyl Ester)
Molecular Formula	C
	H
	BrN
	O
Molecular Weight	231.05 g/mol
SMILES	<chem>COC1=NC(Br)=CC(C(N)=O)=C1</chem>
Core Scaffold	Pyridine
Key Functional Groups	Aryl Bromide, Primary Amide, Aryl Ether

Electronic Structure & Reactivity

The molecule's reactivity is governed by the interplay between the electron-deficient pyridine ring and its substituents:

- **Electrophilicity at C2:** The inductive effect of the nitrogen atom and the bromine makes the C2 position highly susceptible to oxidative addition by Pd(0) catalysts.
- **Nucleophilicity at Amide Nitrogen:** The amide nitrogen is weakly nucleophilic but can participate in Hofmann rearrangements or dehydration reactions.
- **Electronic Modulation (C6-OMe):** The methoxy group exerts a mesomeric (+M) effect, slightly increasing electron density on the ring compared to the 2,6-dibromo analog. This deactivates the ring slightly towards further nucleophilic aromatic substitution (), preventing unwanted side reactions at the C2-Br position during downstream coupling.

Synthesis & Manufacturing

The most robust synthetic route proceeds via the desymmetrization of citrazinic acid derivatives. This "Self-Validating" protocol ensures high regioselectivity.

Synthetic Pathway (Graphviz Diagram)

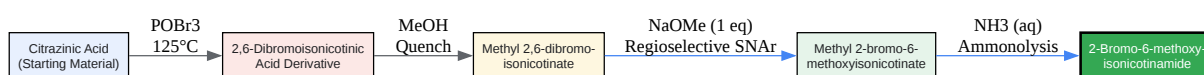


Figure 1: Validated synthetic route from Citrazinic Acid.

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Detailed Experimental Protocol

Note: This protocol synthesizes the amide from the methyl ester precursor.

Step 1: Regioselective Methoxylation (

)

- Reagents: Methyl 2,6-dibromoisonicotinate (1.0 eq), Sodium Methoxide (1.05 eq), Methanol (Solvent).
- Procedure: Dissolve the dibromo ester in anhydrous methanol. Cool to 0°C. Add NaOMe solution dropwise over 30 minutes to avoid bis-methoxylation.
- Condition: Stir at room temperature for 4–6 hours. Monitor by HPLC for the disappearance of starting material and formation of the mono-methoxy product.
- Workup: Quench with dilute HCl (to pH 7). Evaporate methanol.[1] Extract with Ethyl Acetate.
- Checkpoint: Ensure <5% bis-methoxy impurity.[2]

Step 2: Ammonolysis to Amide

- Reagents: Methyl 2-bromo-6-methoxyisonicotinate (1.0 eq), Ammonium Hydroxide (28% aq, excess).
- Procedure: Charge the ester into a pressure vessel or round-bottom flask. Add aqueous ammonia (5–10 vol).
- Condition: Stir at 20–25°C for 24–48 hours. The product often precipitates as a white solid.
- Isolation: Filter the solid. Wash with water (3x) to remove residual ammonia and ammonium salts. Dry under vacuum at 40°C.^[1]
- Yield: Typically 85–90%.

Physicochemical Properties

Property	Value / Observation	Relevance
Physical State	Solid (Powder)	Easy handling for weighing/dosing.
Color	White to Off-white	Discoloration indicates oxidation/impurities.
Melting Point	~190–200°C (Predicted)*	High crystallinity; stable in solid state.
Solubility	DMSO, DMF, MeOH (Moderate)	Compatible with standard coupling solvents.
LogP	~1.2 (Calculated)	Moderate lipophilicity; good membrane permeability potential.
pKa (Amide)	~15 (Neutral)	Stable at physiological pH.
pKa (Pyridine N)	~2.5	Weakly basic due to Br/OMe electron withdrawal.

*Note: The related 2-bromo-6-methoxypyridine melts at 206°C; the amide functionality typically maintains or elevates the melting point due to hydrogen bonding.

Applications in Drug Discovery

Scaffold for Kinase Inhibitors

The 2-aminopyridine and isonicotinamide motifs are "privileged structures" in kinase inhibition (e.g., targeting BTK, EGFR).

- Strategy: The C2-Bromine is coupled with aryl boronates to install the "hinge-binding" or "gatekeeper" interacting moiety.
- Mechanism: The amide group often forms critical hydrogen bonds with residues like Asp or Glu in the kinase active site.

Antiandrogen Development

This specific scaffold is a key intermediate in the synthesis of topical antiandrogens (e.g., derivatives of RU-58841 analogs).

- Workflow: The amide is subjected to a Hofmann rearrangement to yield the 2-bromo-6-methoxy-4-aminopyridine, which is then coupled with chiral acids.

Structure-Activity Relationship (SAR) Logic

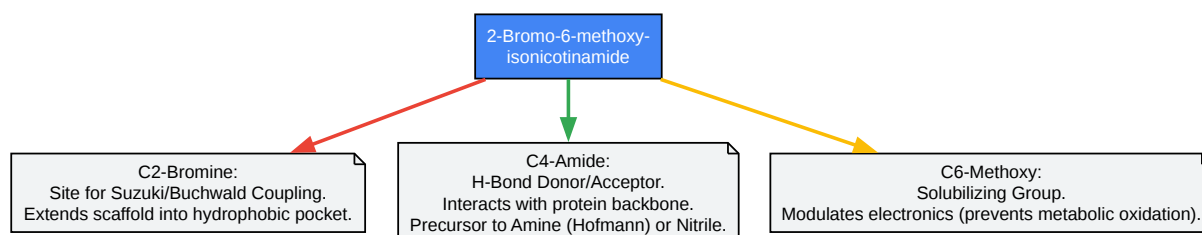


Figure 2: SAR Vectors for Drug Design

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Safety & Handling (MSDS Highlights)

- Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral).

- Signal Word: Warning.
- H-Codes: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- P-Codes: P280 (Wear protective gloves/eye protection), P305+P351+P338 (IF IN EYES: Rinse cautiously).
- Storage: Store in a cool, dry place. Keep container tightly closed. Stable under normal laboratory conditions.

References

- Process Development and Crystallization of a Novel Topical Antiandrogen.ACS Publications. Describes the synthesis of the amide from the ester and subsequent Hofmann rearrangement.
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- To cite this document: BenchChem. [2-Bromo-6-methoxyisonicotinamide: Technical Profile & Application Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12953976/docs#2-bromo-6-methoxyisonicotinamide-technical-profile-application-guide\]](https://www.benchchem.com/product/b12953976/docs#2-bromo-6-methoxyisonicotinamide-technical-profile-application-guide)

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